

Octanimidamide vs Octanamidine nomenclature differences

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Compound of Interest

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An In-depth Technical Guide to the Nomenclature of Octanimidamide and **Octanamidine**

For Researchers, Scientists, and Drug Development Professionals

Abstract

The precise nomenclature of chemical compounds is fundamental to scientific communication, ensuring clarity, and avoiding ambiguity in research and development. This guide provides a detailed examination of the nomenclature differences between "octanimidamide" and "**octanamidine**," two names that refer to the same chemical entity but arise from different historical and systematic naming conventions. By delving into the rules established by the International Union of Pure and Applied Chemistry (IUPAC), this document clarifies the current preferred nomenclature and provides context for the continued use of older, retained names. This guide is intended for professionals in the fields of chemistry and drug development who require a thorough understanding of these naming conventions.

Introduction: The Critical Role of Nomenclature in Science

In the realm of chemical sciences, and particularly in drug development, the unambiguous identification of a molecule is paramount. A compound's name is its primary identifier, linking it to its chemical structure, properties, and biological activities. The International Union of Pure and Applied Chemistry (IUPAC) provides a systematic framework for naming chemical compounds to ensure that a given name corresponds to a single, unique structure. However, for historical reasons, some common or "trivial" names are retained for widely used compounds. This can sometimes lead to confusion when both a systematic and a retained name are in use.

This guide focuses on the nomenclature of a specific C8 aliphatic amidine, exploring the distinction between the names "octanimidamide" and "**octanamidine**." We will dissect the IUPAC rules governing the naming of amidines and their parent compounds, amides, to provide a clear and authoritative explanation of these terms.

The Foundational Chemistry: From Carboxylic Acids to Amides and Amidines

To understand the nomenclature of octanimidamide and **octanamidine**, it is essential to first grasp the relationship between carboxylic acids, amides, and amidines.

- **Carboxylic Acids:** These are organic compounds characterized by a carboxyl group (-COOH). The eight-carbon carboxylic acid is octanoic acid.
- **Amides:** Amides are derivatives of carboxylic acids where the hydroxyl (-OH) group of the carboxyl function has been replaced by an amino group (-NH₂) or a substituted amino group. [1][2] The amide derived from octanoic acid is octanamide. [3][4][5][6][7]
- **Amidines:** Amidines can be considered as derivatives of carboxylic acids where the carbonyl oxygen (=O) is replaced by an imino group (=NH) and the hydroxyl group (-OH) is replaced by an amino group (-NH₂).

The logical progression from the parent acid to the amidine is crucial for understanding the basis of their nomenclature.

Unraveling the Nomenclature: Octanimidamide vs. Octanamidine

The core of the distinction between "octanimidamide" and "**octanamidine**" lies in the evolution of IUPAC nomenclature rules.

"Octanamidine": The Retained Name

Historically, amidines were named by replacing the "-oic acid" or "-ic acid" suffix of the corresponding carboxylic acid with "-amidine".^[8] Following this convention, the amidine derived from octanoic acid would be named **octanamidine**. This nomenclature is still encountered in older literature and is considered a "retained name" by IUPAC. While its use is not incorrect in a general context, it is not the preferred name in systematic chemical nomenclature.^[1]

"Octanimidamide": The Preferred IUPAC Name (PIN)

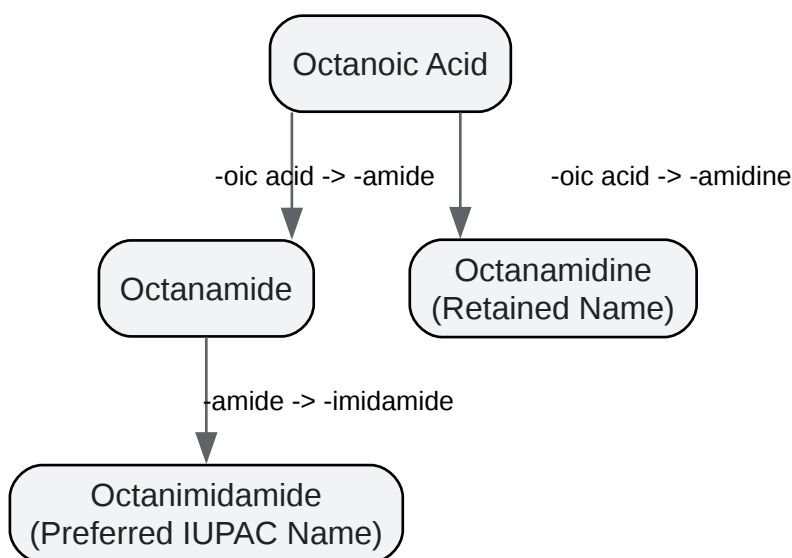
The current IUPAC recommendations aim for a more systematic and unambiguous naming system. For amidines, the preferred IUPAC name (PIN) is now derived by replacing the "-amide" suffix of the corresponding amide with "-imidamide".^[1]

Therefore, for the C8 amidine:

- Parent Carboxylic Acid: Octanoic Acid
- Corresponding Amide: Octanamide
- Preferred IUPAC Name (PIN): Octanimidamide

This systematic approach provides a clearer link to the parent amide and is the recommended nomenclature for formal scientific communication.

The following diagram illustrates the nomenclature hierarchy:

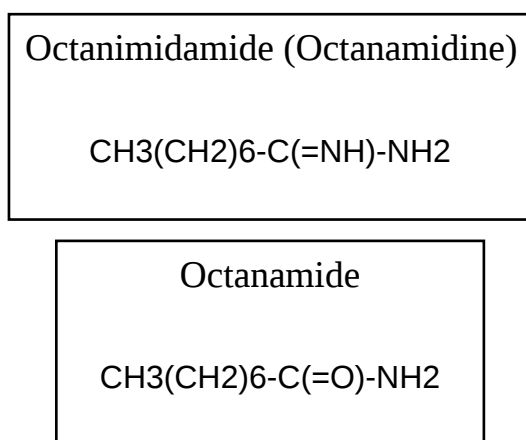


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Caption: Nomenclature derivation for Octanimidamide and **Octanamidine**.

Structural Representation

The chemical structures of octanamide and octanimidamide (**octanamidine**) are depicted below. This visual comparison highlights the key functional group differences.



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Caption: Chemical structures of Octanamide and Octanimidamide.

Summary of Nomenclature Differences

The key distinctions in the nomenclature are summarized in the table below:

Feature	Octanimidamide	Octanamidine
Nomenclature System	Preferred IUPAC Name (PIN)	Retained IUPAC Name
Derivation	From the corresponding amide ("amide" to "-imidamide")	From the corresponding carboxylic acid ("-oic acid" to "-amidine")
Clarity	High, as it systematically relates to the amide	Moderate, though historically established
Modern Usage	Recommended for all formal scientific publications	May be found in older literature and databases

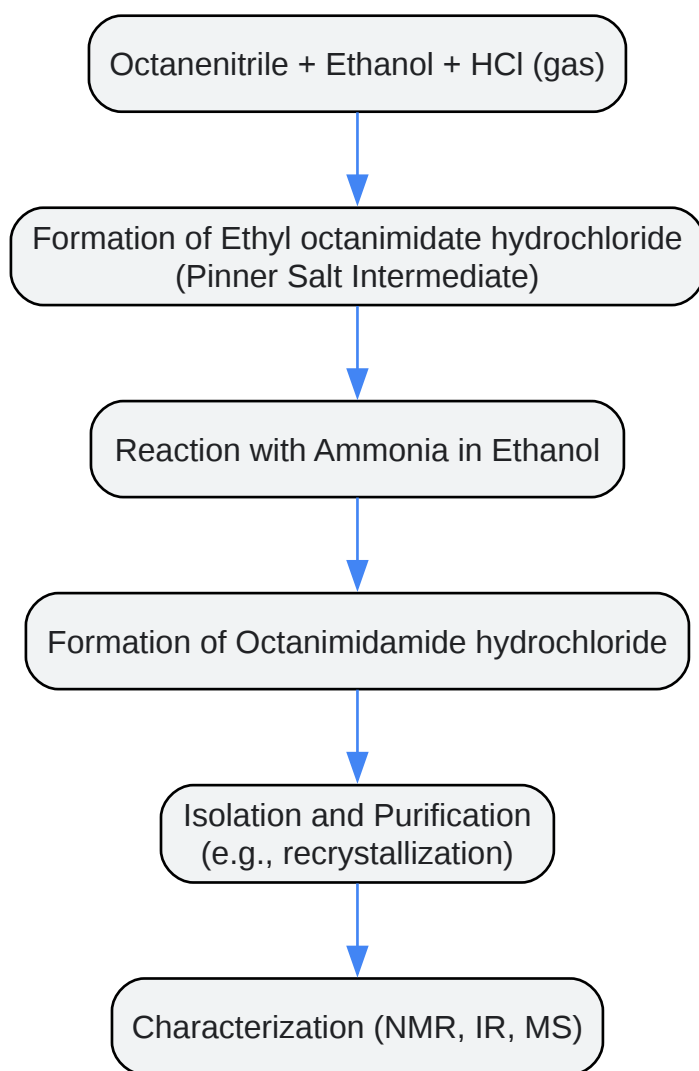
Hypothetical Experimental Section: Synthesis and Characterization

While specific experimental data for octanimidamide is not readily available in common chemical databases, a plausible synthesis can be designed based on established methods for the preparation of aliphatic amidines. The Pinner synthesis is a classic and reliable method.

Hypothetical Synthesis of Octanimidamide Hydrochloride (via Pinner Synthesis)

Principle: The Pinner synthesis involves the reaction of a nitrile with an alcohol in the presence of an acid catalyst (typically HCl) to form an imino ether hydrochloride (a Pinner salt). This intermediate is then treated with ammonia to yield the corresponding amidine hydrochloride.

Workflow:



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Caption: Workflow for the hypothetical Pinner synthesis of Octanimidamide.

Step-by-Step Protocol:

- Step 1: Formation of the Pinner Salt.
 - Dissolve octanenitrile in anhydrous ethanol in a flask equipped with a gas inlet tube and a drying tube.
 - Cool the mixture in an ice bath.
 - Bubble dry hydrogen chloride gas through the solution until saturation.

- Seal the flask and allow it to stand at a low temperature (e.g., 0-5 °C) for 24-48 hours.
- The ethyl octanimidate hydrochloride will precipitate as a white solid.
- Collect the solid by filtration, wash with anhydrous diethyl ether, and dry under vacuum.
- Step 2: Ammonolysis to the Amidine.
 - Suspend the dried ethyl octanimidate hydrochloride in anhydrous ethanol.
 - Cool the suspension in an ice bath.
 - Bubble anhydrous ammonia gas through the suspension with stirring until the reaction is complete (as monitored by TLC or other suitable methods).
 - The ammonium chloride byproduct will precipitate.
 - Filter off the ammonium chloride.
 - Evaporate the solvent from the filtrate under reduced pressure to yield crude octanimidamide hydrochloride.
- Step 3: Purification and Characterization.
 - Purify the crude product by recrystallization from a suitable solvent system (e.g., ethanol/diethyl ether).
 - Characterize the final product using:
 - ^1H and ^{13}C NMR Spectroscopy: To confirm the carbon skeleton and the presence of the amidine functional group.
 - Infrared (IR) Spectroscopy: To identify characteristic C=N and N-H stretching vibrations.
 - Mass Spectrometry (MS): To determine the molecular weight and confirm the elemental composition.

Relevance in Drug Development

The amidine functional group is a key structural motif in many biologically active compounds due to its ability to act as a strong base and participate in hydrogen bonding. While octanimidamide itself is not a widely studied compound, other amidine-containing molecules have shown a range of therapeutic activities. For instance, octenidine dihydrochloride, a more complex molecule containing an amidine-like structure, is a well-known antiseptic agent with broad-spectrum antimicrobial activity.^{[9][10][11][12][13][14]} The correct and systematic naming of novel amidine-containing drug candidates is therefore crucial for patent applications, regulatory submissions, and scientific publications.

Conclusion

The names "octanimidamide" and "**octanamidine**" refer to the same chemical structure. "Octanimidamide" is the preferred IUPAC name (PIN), derived systematically from the corresponding amide, octanamide. "**Octanamidine**" is an older, retained name derived from the parent carboxylic acid, octanoic acid. For clarity, precision, and adherence to modern chemical nomenclature standards, the use of "octanimidamide" is strongly recommended. A thorough understanding of these naming conventions is essential for researchers and professionals in the chemical and pharmaceutical sciences to ensure effective and unambiguous communication.

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